

AZD-5991 solubility and stability issues

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Compound of Interest

Compound Name: AZD-5991

Cat. No.: B605770

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AZD-5991 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility and stability of **AZD-5991**, a potent and selective MCL-1 inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is **AZD-5991** and what is its mechanism of action?

A1: **AZD-5991** is a highly selective, macrocyclic inhibitor of the anti-apoptotic protein Myeloid Cell Leukemia-1 (MCL-1), which is a member of the B-cell lymphoma 2 (Bcl-2) family.[1][2] By binding directly to MCL-1, **AZD-5991** prevents it from inhibiting pro-apoptotic proteins like Bak, thereby activating the mitochondrial apoptosis pathway and inducing rapid cell death in cancer cells that depend on MCL-1 for survival.[1][3] It shows high selectivity for MCL-1 over other Bcl-2 family proteins such as Bcl-2 and Bcl-xL.[4][5]

Q2: What is the recommended solvent for reconstituting **AZD-5991** powder?

A2: The recommended solvent for reconstituting **AZD-5991** is Dimethyl Sulfoxide (DMSO).[3][6] It is soluble in DMSO at concentrations of 25 mg/mL (37.18 mM) and up to 100 mg/mL (148.75 mM).[3] For optimal results, it is crucial to use fresh, anhydrous DMSO, as moisture can reduce solubility.[3] The compound is considered insoluble in water and ethanol.[3]

Q3: How should I prepare and store **AZD-5991** stock solutions?

A3: To prepare a stock solution, dissolve the **AZD-5991** powder in fresh, anhydrous DMSO to your desired concentration (e.g., 10 mM or 25 mg/mL).^{[3][7]} Once prepared, it is critical to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound.^{[3][5]}

For storage:

- Solid Powder: Store at -20°C for up to 3 years.^[3] Some suppliers state stability for ≥ 4 years.^[6]
- In Solvent (DMSO): Store aliquots at -80°C for up to 1 year, or at -20°C for up to 1 month.^{[3][5]}

Q4: My **AZD-5991** is precipitating when I add it to my aqueous cell culture medium. What should I do?

A4: This is a common issue due to the poor aqueous solubility of **AZD-5991**.^[8] To mitigate precipitation, ensure the final concentration of DMSO in your culture medium is kept low (typically $\leq 0.5\%$) and that the final concentration of **AZD-5991** does not exceed its solubility limit in the aqueous buffer. When diluting the DMSO stock solution, add it to the medium dropwise while vortexing or mixing to ensure rapid and even dispersion. Preparing an intermediate dilution in a serum-containing medium before the final dilution can sometimes help improve solubility due to protein binding.

Q5: What is the stability of **AZD-5991** under typical experimental conditions (e.g., in culture medium at 37°C)?

A5: While specific half-life data in cell culture medium is not readily available in the public domain, it is known that MCL-1 itself has a very short protein half-life of 1-4 hours.^[9] The stability of the inhibitor **AZD-5991** can be influenced by interactions with cellular components. Some studies have shown that MCL-1 inhibitors can paradoxically increase the stability and abundance of the MCL-1 protein, though this does not prevent the induction of apoptosis.^[10] For multi-day experiments, replenishing the compound with fresh medium daily may be necessary to maintain a consistent effective concentration.

Troubleshooting Guide

Problem	Possible Cause(s)	Recommended Solution(s)
Inconsistent or No Biological Activity	1. Compound Precipitation: AZD-5991 has poor aqueous solubility and may have precipitated out of your experimental buffer or medium. [8] 2. Compound Degradation: Improper storage (e.g., repeated freeze-thaw cycles, long-term storage at -20°C) may have degraded the stock solution. [3][5] 3. Incorrect Target Dependence: The cell line used may not be dependent on MCL-1 for survival.	1. Visually inspect your medium for precipitate. Lower the final concentration of AZD-5991. Ensure the final DMSO concentration is minimal. Refer to the protocol for assessing aqueous solubility. 2. Prepare a fresh stock solution from powder. Always aliquot new stock solutions and store them at -80°C. [3] 3. Confirm MCL-1 expression and dependence in your cell model via Western Blot or by testing other MCL-1 dependent cell lines (e.g., MOLP-8, MV4-11). [4][5]
Precipitate Forms in Stock Solution	1. Moisture in DMSO: The DMSO used for reconstitution was not anhydrous. [3] 2. Concentration Exceeds Solubility Limit: The concentration is too high for the storage temperature.	1. Discard the solution and prepare a new one using fresh, high-quality, anhydrous DMSO. [3] 2. Prepare a less concentrated stock solution. Ensure the solution is fully dissolved before freezing.
High Background Signal in Assays	1. DMSO Effects: The final concentration of DMSO in the assay is too high, causing solvent-related artifacts. 2. Compound Interference: The compound itself might interfere with the assay readout (e.g., fluorescence).	1. Ensure the final DMSO concentration is consistent across all wells, including vehicle controls, and is kept as low as possible (ideally <0.5%). 2. Run a control with the compound in a cell-free version of your assay to check for direct interference with the detection reagents.

Data Summary Tables

Table 1: Solubility of **AZD-5991**

Solvent	Concentration	Molarity Equivalent	Notes
DMSO	25 mg/mL	37.18 mM	Use of fresh, moisture-free DMSO is recommended.[3]
DMSO	100 mg/mL	148.75 mM	Use of fresh, moisture-free DMSO is recommended.[3]
Water	Insoluble	N/A	[3]
Ethanol	Insoluble	N/A	[3]
Aqueous Buffers	Very Low	N/A	Intrinsic solubility is extremely low (~2 ng/mL). Solubility increases with pH above its pKa of 4.0. [8]

Molecular Weight of **AZD-5991**: 672.26 g/mol [3]

Table 2: Storage and Stability of **AZD-5991**

Format	Storage Temperature	Stability Period	Key Considerations
Solid Powder	-20°C	≥ 3 years	[3][6]
Stock Solution in DMSO	-80°C	1 year	Aliquot to avoid freeze-thaw cycles.[3] [5]
Stock Solution in DMSO	-20°C	1 month	Aliquot to avoid freeze-thaw cycles.[3]

Experimental Protocols

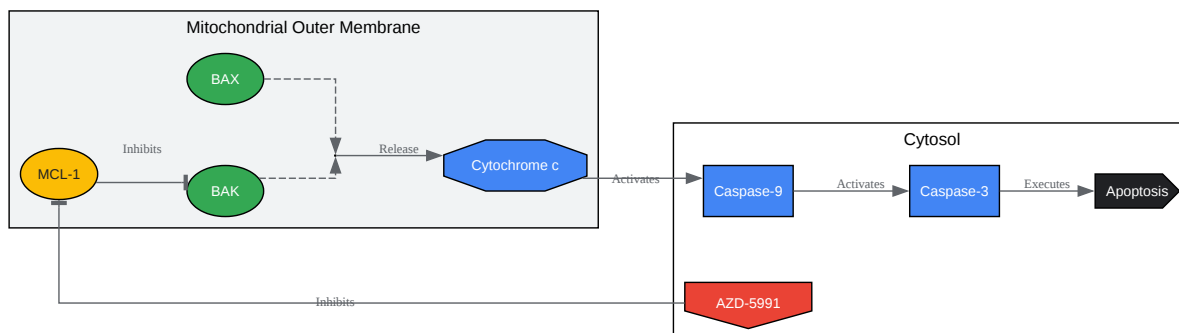
Protocol 1: Preparation of a 10 mM DMSO Stock Solution

- Calculate Required Mass: For 1 mL of a 10 mM stock solution, the required mass is: $1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * (10 \text{ mmol} / 1 \text{ L}) * (672.26 \text{ g} / 1 \text{ mol}) * (1 \text{ mol} / 1000 \text{ mmol}) = 0.00672 \text{ g} = 6.72 \text{ mg}$.
- Weighing: Carefully weigh 6.72 mg of **AZD-5991** powder.
- Dissolution: Add 1 mL of fresh, anhydrous DMSO to the powder.
- Mixing: Vortex or sonicate the solution until the solid is completely dissolved. The solution should be clear.
- Aliquoting and Storage: Dispense the solution into single-use, low-binding microcentrifuge tubes. Store immediately at -80°C.

Protocol 2: General Procedure for Dilution into Aqueous Medium

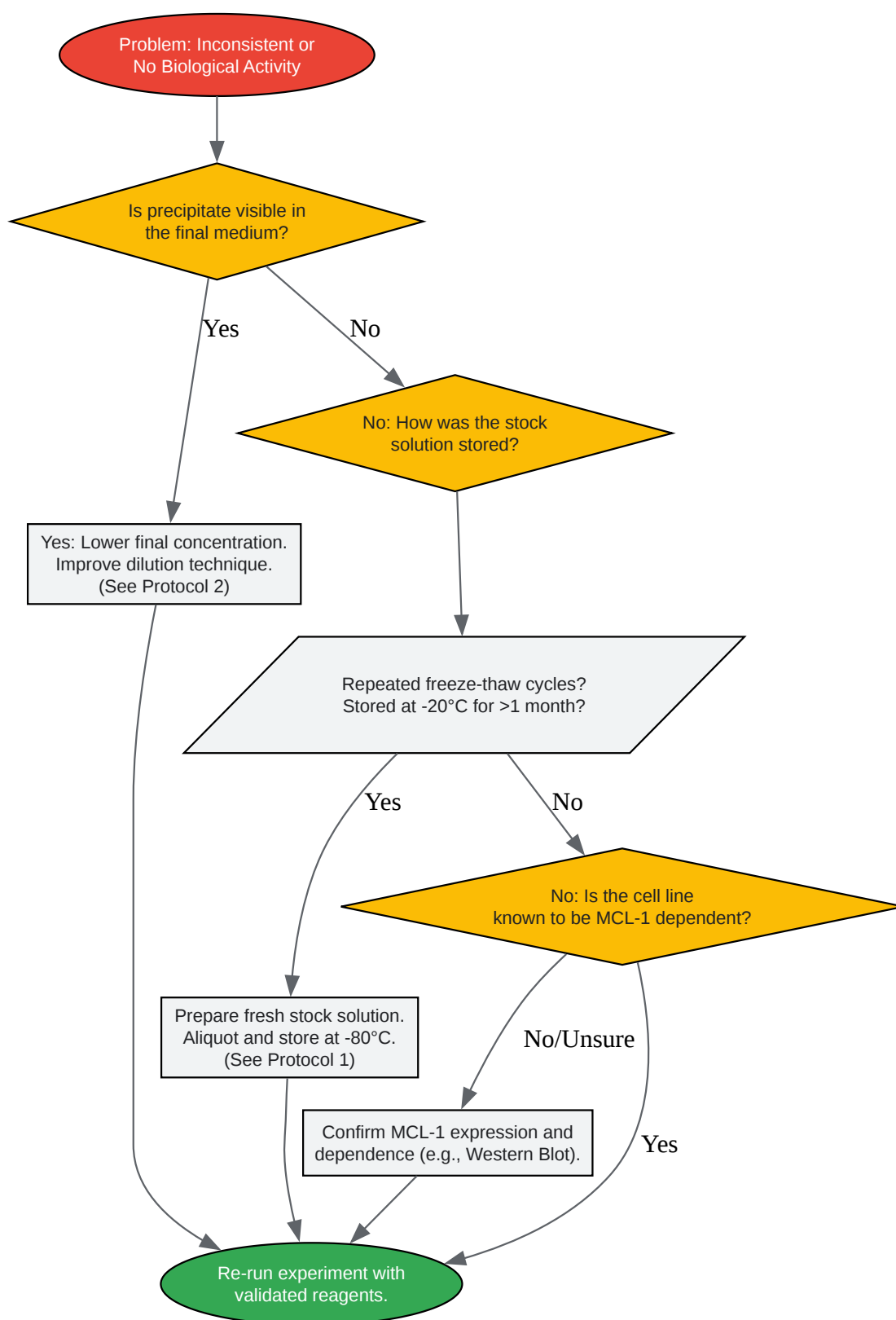
- Thaw Stock: Thaw a single aliquot of your **AZD-5991** DMSO stock solution at room temperature.
- Prepare Intermediate Dilution (Optional but Recommended): Prepare a 10-100x intermediate dilution of the stock solution in pre-warmed (37°C) cell culture medium. Add the DMSO stock dropwise to the medium while vortexing gently to facilitate mixing and prevent immediate precipitation.
- Final Dilution: Add the required volume of the intermediate dilution (or the stock solution if not making an intermediate) to your final experimental volume of pre-warmed medium. Again, ensure rapid mixing.
- Vehicle Control: Prepare a vehicle control by adding the same final concentration of DMSO to a separate volume of medium.
- Use Immediately: Use the prepared medium containing **AZD-5991** immediately for your experiment.

Visualizations



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Caption: **AZD-5991** inhibits MCL-1, releasing BAK/BAX to induce apoptosis.



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Caption: Troubleshooting flowchart for **AZD-5991** experimental issues.

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